

## 4-Methoxy-1-naphthaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-Methoxy-1-naphthaldehyde

Cat. No.: B103360

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### Technical Guide: 4-Methoxy-1-naphthaldehyde

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Methoxy-1-naphthaldehyde** is an aromatic aldehyde derivative of naphthalene. It is recognized primarily as a chemical intermediate in organic synthesis and as a specialized laboratory tool for enzymatic assays. This document provides a comprehensive overview of its chemical properties, synthesis, and established applications, collating available data for researchers in chemistry and the life sciences.

# Core Molecular Data and Physicochemical Properties

**4-Methoxy-1-naphthaldehyde** has the chemical formula  $C_{12}H_{10}O_2$  and a molecular weight of 186.21 g/mol . It is a solid at room temperature with a melting point of 35-36 °C and a boiling point of 212 °C at 40 mmHg.

The table below summarizes key quantitative data for **4-Methoxy-1-naphthaldehyde**.



Property	Value
Molecular Formula	C12H10O2
Molecular Weight	186.21 g/mol
CAS Number	15971-29-6
Melting Point	35-36 °C
Boiling Point	212 °C / 40 mmHg
Appearance	Solid
IUPAC Name	4-methoxynaphthalene-1-carbaldehyde

### Synthesis and Experimental Protocols

The most commonly cited method for the synthesis of **4-Methoxy-1-naphthaldehyde** is the methylation of its precursor, **4-hydroxy-1-naphthaldehyde**.

## Experimental Protocol: Methylation of 4-hydroxy-1-naphthaldehyde

This procedure involves a Williamson ether synthesis mechanism.

#### Materials:

- 4-hydroxy-1-naphthaldehyde
- Iodomethane (CH₃I)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) or Sodium Hydroxide (NaOH)
- Acetone or Tetrahydrofuran (THF)
- Cyclohexane
- Ethyl acetate



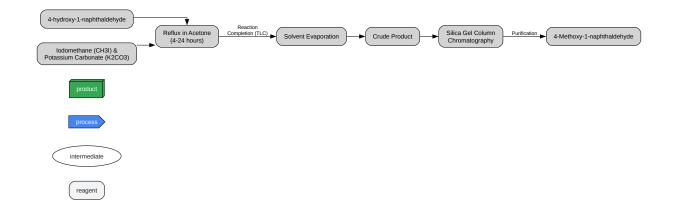




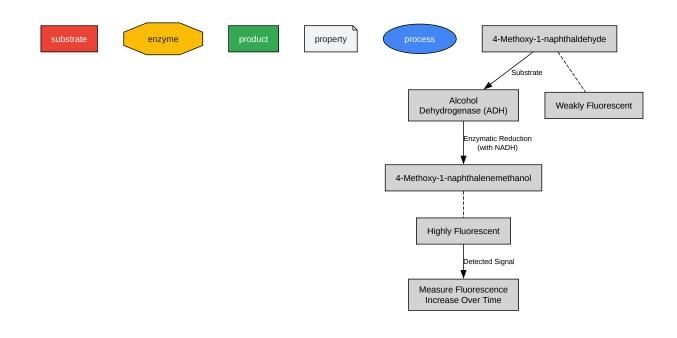
#### Procedure:

- A mixture of 4-hydroxy-1-naphthaldehyde (1 equivalent), potassium carbonate (1.5 equivalents), and iodomethane (1.5 equivalents) is prepared in acetone (approximately 12 mL per mmol of the starting aldehyde).
- The reaction mixture is stirred under reflux conditions for a period of 4 to 24 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material is fully consumed.
- Upon completion, the solvent is removed by evaporation under reduced pressure.
- The resulting residue is purified by silica gel column chromatography. A typical eluent system for purification is a mixture of cyclohexane and ethyl acetate, with ratios ranging from 90:10 to 70:30.









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